

Safety and Handling of 5-(methylsulfonyl)-1Htetrazole: A Technical Guide

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Compound of Interest

Compound Name: 5-(methylsulfonyl)-1{H}-tetrazole

Cat. No.: B3047772 Get Quote

For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the known safety and handling precautions for 5-(methylsulfonyl)-1H-tetrazole. Due to the limited availability of specific safety data for this compound, this document extrapolates information from related tetrazole derivatives and general principles for handling energetic materials. All personnel handling this substance should be adequately trained in the management of potentially hazardous chemicals.

Hazard Identification and Classification

While a specific Safety Data Sheet (SDS) for 5-(methylsulfonyl)-1H-tetrazole is not readily available, the tetrazole ring system is a known structural feature in energetic materials.[1][2] Therefore, this compound should be handled with the same precautions as other energetic heterocyclic compounds. Based on data from analogous tetrazole derivatives, 5-(methylsulfonyl)-1H-tetrazole is anticipated to be a flammable solid and may cause skin and serious eye irritation. Heating may lead to explosive decomposition.

GHS Classification (Anticipated)

Flammable Solids: Category 1 or 2

Skin Irritation: Category 2

• Eye Irritation: Category 2A



Explosive: Potential for explosive decomposition upon heating.

Physical and Chemical Properties

Specific quantitative data for 5-(methylsulfonyl)-1H-tetrazole is limited. The following table summarizes available data for related tetrazole compounds to provide a comparative context.

| Property | 1H-Tetrazole | 5-Methyl-1H- tetrazole | 5-(2- Methylphenyl)- 1H-tetrazole | 1-Phenyl-1H- tetrazole-5- thiol |
|----------------------|--------------------------------|---------------------------|---|---------------------------------------|
| Molecular Formula | CH ₂ N ₄ | C2H4N4 | CaHaN4 | C7H6N4S |
| Molecular Weight | 70.05 g/mol | 84.08 g/mol | 160.18 g/mol | 178.21 g/mol |
| Appearance | White solid | White solid | White solid | White solid |
| Melting Point | 154 - 158 °C | No data available | 151 - 154 °C[3] | No data available |
| Decomposition Temp. | May explode when heated | No data available | No data available | Unstable above 130°C |

Safe Handling and Storage

- 3.1. Personal Protective Equipment (PPE)
- Eye Protection: Wear chemical safety goggles that adhere to European standard EN166 or OSHA's eye and face protection regulations in 29 CFR 1910.133.[4]
- Hand Protection: Handle with impermeable gloves. Inspect gloves before use and dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices.
- Skin and Body Protection: Wear appropriate protective clothing to prevent skin contact.[4]
- Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.
 [4]



3.2. Handling

- Work in a well-ventilated area, preferably under a chemical fume hood.[5]
- Keep away from heat, sparks, open flames, and hot surfaces. No smoking.
- Take measures to prevent the buildup of electrostatic charge. Use explosion-proof equipment.
- · Avoid shock and friction.
- Avoid contact with skin, eyes, and clothing.
- Wash hands and face thoroughly after handling.

3.3. Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated place.[5]
- Keep away from heat and sources of ignition.[5]
- Store away from incompatible materials such as strong oxidizing agents.

Emergency Procedures

4.1. First Aid Measures

- If on Skin: Wash with plenty of water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
- If Inhaled: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.[5]
- If Swallowed: Rinse mouth. Do NOT induce vomiting. Call a POISON CENTER or doctor if you feel unwell.



4.2. Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: Combustible. Explosive decomposition possible on heating. Development
 of hazardous combustion gases or vapors (carbon oxides, nitrogen oxides, sulfur oxides)
 possible in the event of a fire.
- Protective Equipment: Wear a self-contained breathing apparatus and full protective gear.[4]
- 4.3. Accidental Release Measures
- Ensure adequate ventilation.
- Remove all sources of ignition.
- Use spark-proof tools and explosion-proof equipment.
- Sweep up and shovel into suitable containers for disposal. Avoid creating dust.[4]
- Do not let the product enter drains.

Experimental Protocols for Thermal Stability Assessment

The thermal stability of energetic materials like 5-(methylsulfonyl)-1H-tetrazole is a critical safety parameter. Standard methods for evaluation include Differential Scanning Calorimetry (DSC) and auto-ignition tests.[6]

5.1. Differential Scanning Calorimetry (DSC)

DSC is a thermoanalytical technique used to measure the difference in the amount of heat required to increase the temperature of a sample and a reference as a function of temperature.

[7]



- Objective: To determine the onset of decomposition temperature and the heat of decomposition.
- · Methodology:
 - A small, precisely weighed sample (typically 1-5 mg) of the material is placed in a sample pan (e.g., aluminum).
 - An empty reference pan is also prepared.
 - The sample and reference pans are placed in the DSC instrument.
 - The temperature of the instrument is increased at a constant rate (e.g., 5-20 °C/min).[6]
 - The heat flow to the sample and reference is monitored. An exothermic peak indicates the decomposition of the material.
 - The onset temperature of the exotherm is taken as the decomposition temperature. The area under the peak is proportional to the heat of decomposition.
- 5.2. Auto-ignition Test (Fisher-Johns Method)

This test determines the temperature at which a substance will ignite without an external ignition source.[6]

- Objective: To determine the auto-ignition temperature.
- Methodology:
 - A small amount of the sample is placed on a hot stage apparatus.
 - The temperature of the stage is increased at a constant rate (e.g., 15 °C/min).[6]
 - The temperature at which the sample ignites is recorded as the auto-ignition temperature.
 - Alternatively, the sample can be held at a constant, elevated temperature, and the time to ignition is recorded.[6]

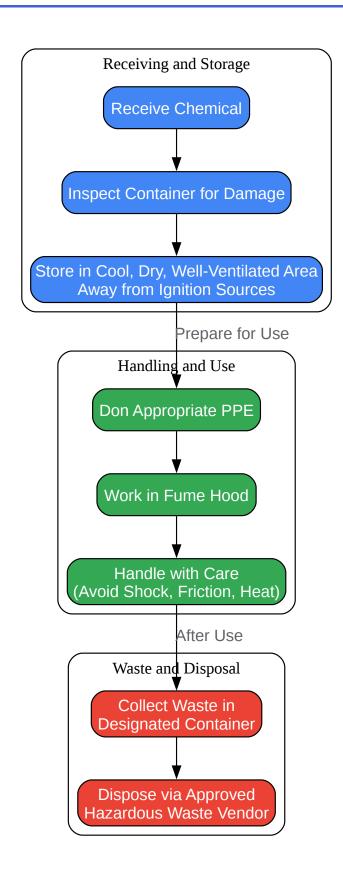


Disposal Considerations

Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.[4] Dispose of contents/container to an approved waste disposal plant in accordance with local, regional, and national regulations.

Visualizations

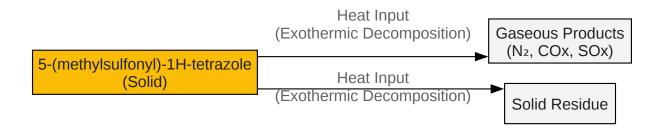




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Caption: Workflow for the safe handling of 5-(methylsulfonyl)-1H-tetrazole.





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Caption: General thermal decomposition pathway for energetic materials.

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